

A Comprehensive Technical Guide to Chromium (III) Chloride

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Compound of Interest

Compound Name: Chromium chloride

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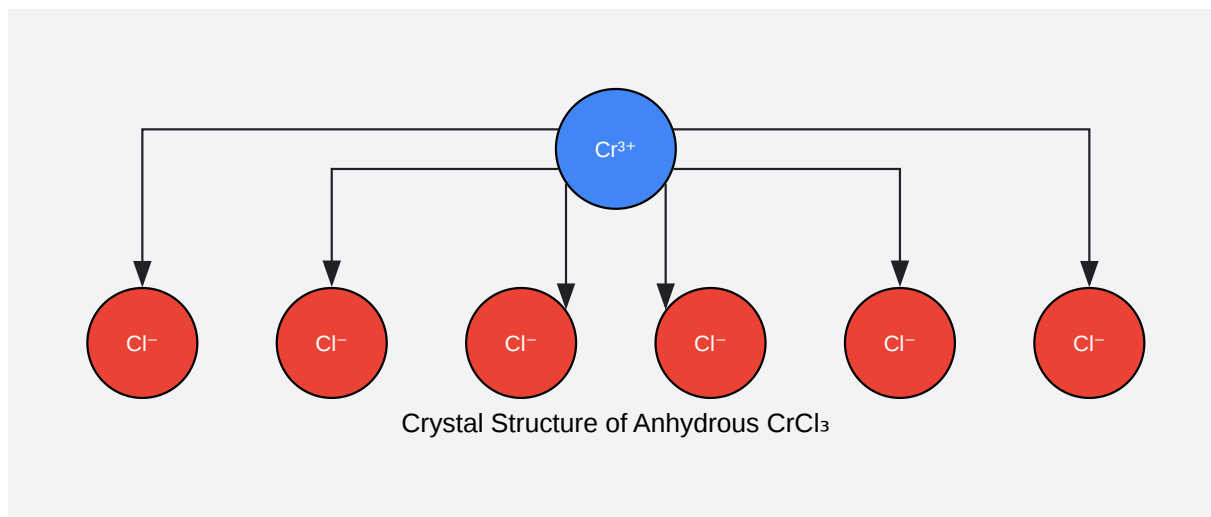
For researchers, scientists, and drug development professionals, a thorough understanding of the chemical and physical properties of chromium (III) chloride is essential for its application in synthesis, catalysis, and biological systems. This guide provides an in-depth overview of chromium (III) chloride, covering its chemical formula, structure, properties, and detailed experimental protocols for its synthesis.

Chemical Formula and Structure

Chromium (III) chloride, also known as chromic chloride, is an inorganic compound with the chemical formula CrCl_3 .^{[1][2][3]} It exists in an anhydrous form and as several hydrates, with the general formula $\text{CrCl}_3 \cdot n \text{H}_2\text{O}$, where n can be 5 or 6.^[1] The most common form is the dark green hexahydrate, $\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$.^[1]

Anhydrous Chromium (III) Chloride (CrCl_3):

The anhydrous form of chromium (III) chloride is a violet crystalline solid. It adopts a YCl_3 -type crystal structure, where chromium(III) ions occupy one-third of the octahedral interstices in a pseudo-cubic close-packed lattice of chloride ions. This arrangement results in a layered structure with weak bonding between adjacent layers, which explains the flaky or micaceous appearance of the crystals.



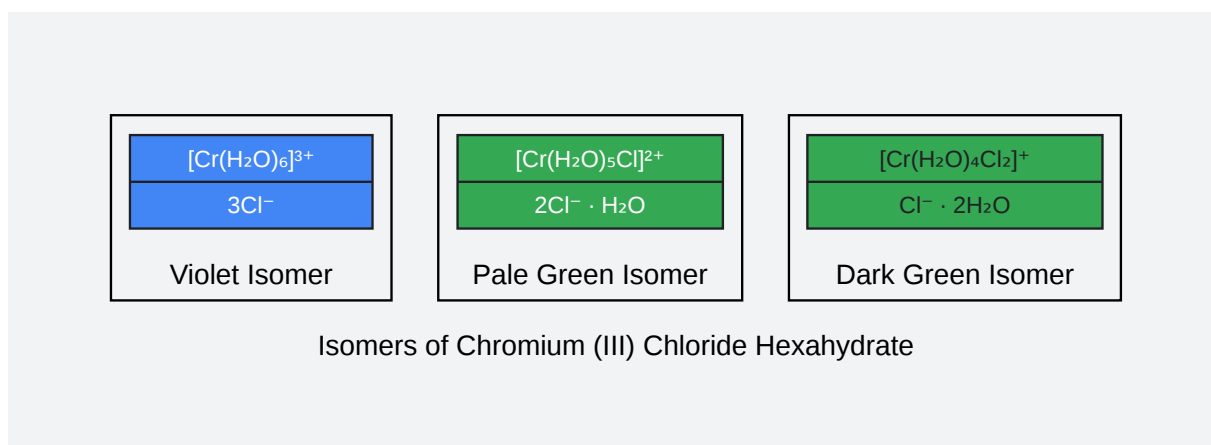
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Caption: Octahedral coordination of Cr^{3+} in anhydrous CrCl_3 .

Hydrated Chromium (III) Chloride ($\text{CrCl}_3 \cdot n\text{H}_2\text{O}$):

The hydrated forms of chromium (III) chloride exhibit isomerism based on the coordination of chloride ions and water molecules to the chromium center. This results in different chemical properties and colors. The three most common isomers of the hexahydrate are:

- $[\text{Cr}(\text{H}_2\text{O})_6]\text{Cl}_3$: A violet complex where all six coordination sites on the chromium ion are occupied by water molecules.
- $[\text{Cr}(\text{H}_2\text{O})_5\text{Cl}]\text{Cl}_2 \cdot \text{H}_2\text{O}$: A pale green complex with one chloride ion and five water molecules in the inner coordination sphere.
- $[\text{Cr}(\text{H}_2\text{O})_4\text{Cl}_2]\text{Cl} \cdot 2\text{H}_2\text{O}$: A dark green complex, which is the most common form, with two chloride ions and four water molecules directly bonded to the chromium ion.



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Caption: Coordination isomers of $\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$.

Quantitative Data

The physical and chemical properties of anhydrous and hexahydrated chromium (III) chloride are summarized in the table below.

Property	Anhydrous Chromium (III) Chloride (CrCl_3)	Chromium (III) Chloride Hexahydrate ($\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$)
Molar Mass	158.36 g/mol	266.45 g/mol
Appearance	Violet, lustrous flakes	Dark green crystals
Density	2.87 g/cm ³	1.760 g/cm ³
Melting Point	1152 °C	83 °C
Boiling Point	1300 °C (decomposes)	Decomposes
Solubility in Water	Insoluble (unless a trace of Cr^{2+} is present)	58.5 g/100 mL (20 °C)
Solubility in other solvents	Insoluble in acetone, diethyl ether, ethanol	Soluble in alcohol, insoluble in ether

Experimental Protocols

Detailed methodologies for the synthesis of both anhydrous and hydrated chromium (III) chloride are crucial for laboratory and industrial applications.

Synthesis of Anhydrous Chromium (III) Chloride

Method 1: Direct Chlorination of Chromium Metal

This method involves the direct reaction of chromium metal with chlorine gas at high temperatures.

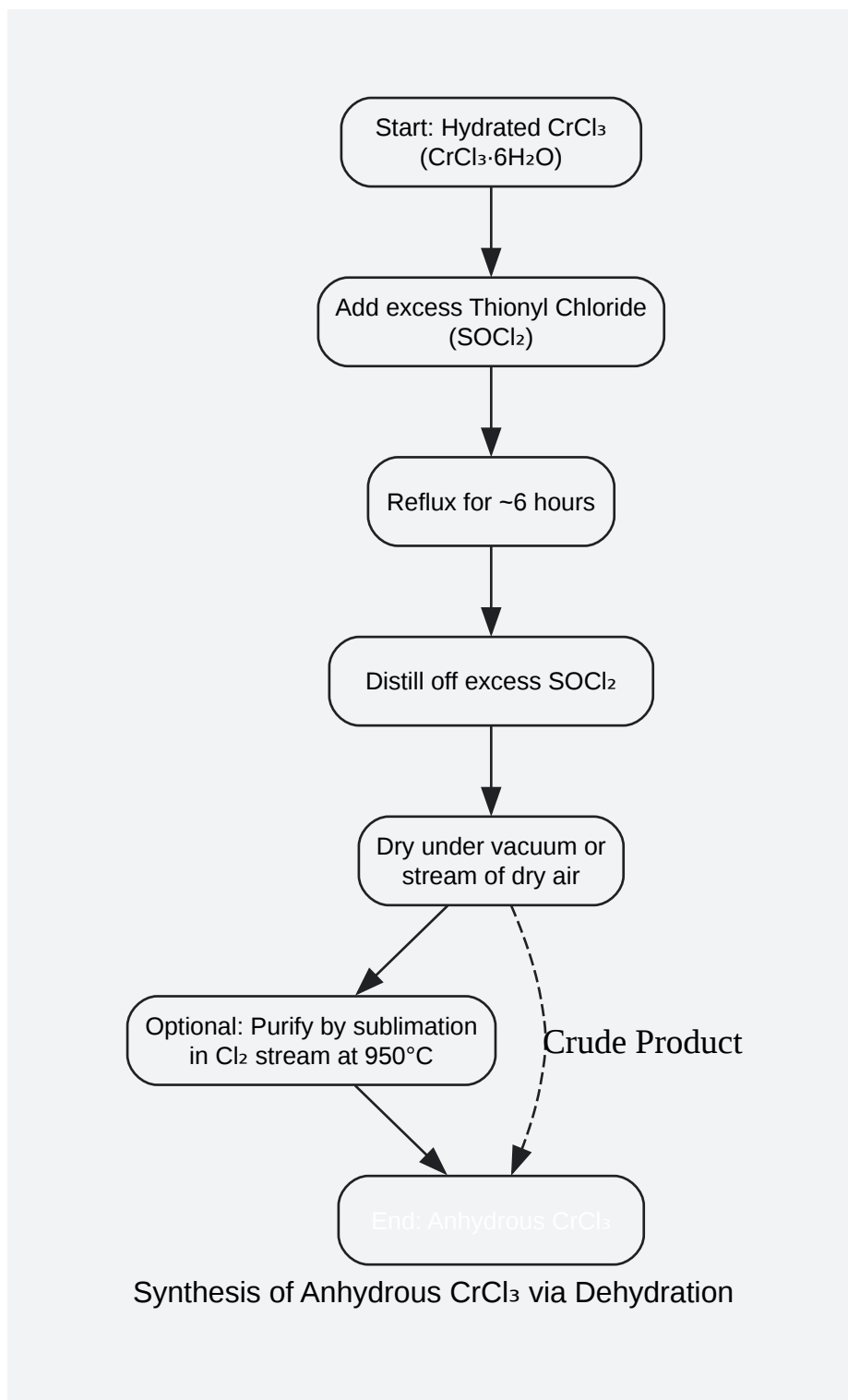
- Apparatus: A porcelain or silica tube furnace, chlorine gas source, and a collection flask.
- Procedure:
 - Place chromium metal powder in the center of the tube furnace.
 - Heat the furnace to 650–800 °C.
 - Pass a stream of dry chlorine gas over the heated chromium metal.
 - The anhydrous chromium (III) chloride will sublime and can be collected in a cooler part of the apparatus.
- Reaction: $2 \text{Cr(s)} + 3 \text{Cl}_2\text{(g)} \rightarrow 2 \text{CrCl}_3\text{(s)}$

Method 2: Dehydration of Hydrated Chromium (III) Chloride with Thionyl Chloride

This is a common laboratory method for preparing the anhydrous salt from its hydrate.

- Apparatus: Round-bottom flask, reflux condenser with a drying tube, heating mantle, and a distillation setup.
- Procedure:
 - Place finely pulverized hydrated chromium (III) chloride (e.g., $[\text{CrCl}_2(\text{H}_2\text{O})_4]\text{Cl} \cdot 2\text{H}_2\text{O}$) in a round-bottom flask.

- Add an excess of thionyl chloride (SOCl_2). A ratio of 100 g of hydrate to 325 ml of thionyl chloride has been reported.
- Gently reflux the mixture for several hours (e.g., 6 hours) until the evolution of hydrogen chloride gas ceases. The color of the solid will change from green to violet.
- Distill off the excess thionyl chloride.
- Remove the remaining traces of thionyl chloride by heating on a water bath under a stream of dry air or under reduced pressure.
- The resulting crude anhydrous CrCl_3 can be purified by sublimation in a stream of dry chlorine at 950 °C.
- Reaction: $\text{CrCl}_3 \cdot 6\text{H}_2\text{O}(\text{s}) + 6 \text{SOCl}_2(\text{l}) \rightarrow \text{CrCl}_3(\text{s}) + 6 \text{SO}_2(\text{g}) + 12 \text{HCl}(\text{g})$



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Caption: Workflow for the synthesis of anhydrous CrCl_3 .

Synthesis of Hydrated Chromium (III) Chloride

Hydrated chromium (III) chloride can be prepared by the reaction of chromium metal, chromium oxide, or chromium hydroxide with hydrochloric acid.

- Apparatus: Beaker, stirring plate, and a filtration setup.
- Procedure:
 - Carefully add chromium metal, chromium (III) oxide, or chromium (III) hydroxide to concentrated hydrochloric acid in a beaker with stirring.
 - The reaction may require gentle heating to proceed at a reasonable rate.
 - Once the reaction is complete, the solution is filtered to remove any unreacted starting material.
 - The hydrated chromium (III) chloride can be crystallized from the solution by evaporation of the solvent.
- Reaction (with chromium metal): $2 \text{Cr(s)} + 6 \text{HCl(aq)} \rightarrow 2 \text{CrCl}_3\text{(aq)} + 3 \text{H}_2\text{(g)}$

Applications in Research and Drug Development

Chromium (III) chloride serves as a versatile precursor and catalyst in various chemical transformations.

- Organic Synthesis: It is a key starting material for the in situ preparation of chromium (II) chloride, a powerful reducing agent for alkyl halides and for the synthesis of (E)-alkenyl halides. CrCl_3 also acts as a Lewis acid catalyst in reactions like the nitroso Diels-Alder reaction.
- Coordination Chemistry: It is widely used to synthesize a variety of chromium (III) coordination complexes with organic ligands, which are of interest for their magnetic, electronic, and catalytic properties.
- Drug Development and Nutrition: Trivalent chromium is an essential trace element for sugar and lipid metabolism in humans. Chromium (III) chloride is used as a nutritional supplement and in total parenteral nutrition (TPN) solutions to prevent or treat chromium deficiency. Research has explored its potential role in improving glucose control in diabetic patients.

Safety and Handling

While trivalent chromium is significantly less toxic than its hexavalent counterpart, chromium salts are generally considered toxic and should be handled with care. Chromium (III) chloride can cause skin and eye irritation. Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. Anhydrous chromium (III) chloride is hygroscopic and should be stored in a tightly sealed container in a dry environment.

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